

Commercial Availability & Technical Guide: 4-Chloro-3-iodo-6-methylquinoline[1]

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Compound of Interest

Compound Name: 4-Chloro-3-iodo-6-methylquinoline

Cat. No.: B14081718

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Executive Summary

4-Chloro-3-iodo-6-methylquinoline (CAS: 1431364-43-0) is a specialized heterocyclic building block utilized primarily in medicinal chemistry for the development of kinase inhibitors and antimalarial agents.[1] Its structural value lies in the orthogonal reactivity of its halogen substituents: the C3-iodine atom provides a highly reactive handle for palladium-catalyzed cross-couplings (e.g., Suzuki-Miyaura, Sonogashira), while the C4-chlorine atom serves as a site for nucleophilic aromatic substitution (

) or subsequent cross-coupling under more forcing conditions.

While commercially available, this compound is often classified as a "Make-on-Demand" or "Niche Catalog" item rather than a bulk commodity.[1] Researchers should anticipate lead times of 2–4 weeks from specialized building block vendors or consider in-house synthesis for gram-scale requirements.

Key Compound Data

Property	Specification
CAS Number	1431364-43-0
IUPAC Name	4-Chloro-3-iodo-6-methylquinoline
Molecular Formula	
Molecular Weight	303.53 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DMF, ; sparingly soluble in water
Storage	2–8°C, inert atmosphere (light sensitive due to C-I bond)

Sourcing Landscape & Commercial Availability[1] Supplier Tiers

Availability is concentrated among specialized heterocyclic chemistry vendors rather than general catalog houses.

- Tier 1 (Stock Likely): BLD Pharm, Enamine, Combi-Blocks.
- Tier 2 (Sourcing Aggregators): ChemSrc, MolPort (often list stock that is actually held by Tier 1 vendors).
- Tier 3 (Custom Synthesis): WuXi AppTec, Pharmablock (best for >100g scale).

Procurement Strategy

Due to the sensitivity of the carbon-iodine bond and the potential for hydrolysis of the C4-chloro group, purity validation upon receipt is critical.

Recommended QC Protocol:

- -NMR (DMSO-

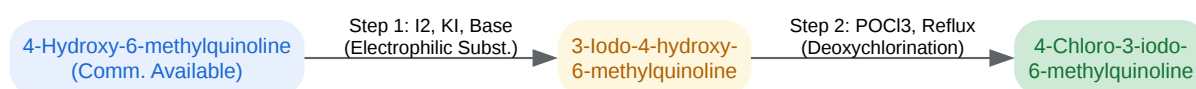
-): Verify the integral of the C2 proton (singlet, typically 8.8–9.2 ppm) and the methyl group (~2.5 ppm).
- LC-MS: Confirm single peak purity (>95%) and correct mass (isotope pattern).
 - Visual Inspection: Darkening indicates iodine liberation; recrystallize if necessary.

Synthetic Pathway (The "Make" Option)

If commercial lead times are prohibitive, the compound can be synthesized in-house from inexpensive precursors. The most robust route proceeds via the iodination of 4-hydroxy-6-methylquinoline followed by deformylative chlorination.[1]

Retrosynthetic Analysis

The synthesis exploits the electronic difference between the electron-rich enaminone system of the 4-quinolone (facilitating electrophilic iodination at C3) and the subsequent aromatization to the chloroquinoline.



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Figure 1: Two-step synthetic route to **4-Chloro-3-iodo-6-methylquinoline**.

Detailed Protocol

Step 1: Synthesis of 3-Iodo-6-methylquinolin-4(1H)-one

- Reagents: 6-Methylquinolin-4(1H)-one (1.0 eq), Iodine (1.1 eq), Potassium Carbonate (2.0 eq), Water/Ethanol (1:1).

- Procedure:
 - Dissolve 6-methylquinolin-4(1H)-one in .
 - Add and stir at room temperature for 15 min.
 - Add portion-wise. The solution will initially turn dark/red and fade as iodine is consumed.
 - Stir at 40–50°C for 2–4 hours. Monitor by TLC (the product is less polar than the starting material).
 - Workup: Acidify with 1M HCl to pH 5–6 to precipitate the product. Filter, wash with water and cold ethanol.
 - Yield: Typically 80–90%.

Step 2: Chlorination to **4-Chloro-3-iodo-6-methylquinoline**

- Reagents: 3-Iodo-6-methylquinolin-4(1H)-one (from Step 1), Phosphorus Oxychloride (ngcontent-ng-c567981813="" _ngghost-ng-c1980439775="" class="inline ng-star-inserted"> , excess).
- Procedure:
 - Suspend the dry intermediate in neat (approx. 5–10 mL per gram).
 - Heat to reflux (105°C) under an inert atmosphere () for 2–3 hours. The suspension should clear to a homogeneous solution.
 - Quench (Critical Safety Step): Cool the mixture. Pour slowly onto crushed ice/water with vigorous stirring. Caution: Exothermic hydrolysis of excess

- Neutralize with

or

to pH 8.
- Extract with Dichloromethane (DCM) or Ethyl Acetate.[2] Dry over

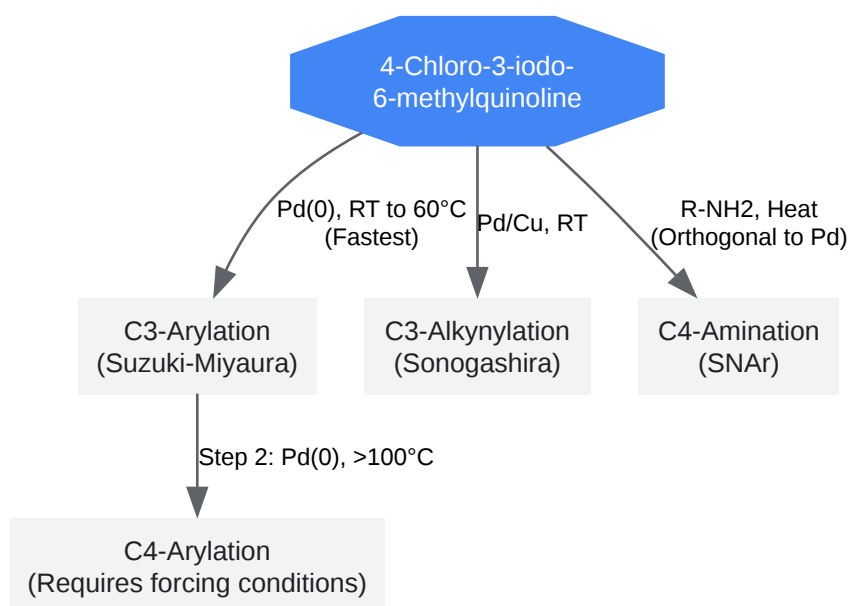
and concentrate.
- Purification: Flash chromatography (Hexane/EtOAc) if necessary, though the crude is often sufficiently pure.

Reactivity & Applications

The strategic value of this scaffold is the ability to sequentially functionalize the C3 and C4 positions.

Chemoselectivity Map

The C3-Iodo bond is significantly more labile toward oxidative addition by Palladium(0) than the C4-Chloro bond.[1] This allows for controlled, iterative functionalization.



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Figure 2: Chemoselectivity profile. The C3-Iodo position reacts under mild Pd-catalyzed conditions, while the C4-Chloro position is reserved for

or high-temperature coupling.

Experimental Considerations

- Suzuki Coupling: Use mild bases (,) and standard catalysts (or) at 60°C to selectively couple at C3 without disturbing the C4-Cl.
- Reactions: The C4 position is activated by the quinoline nitrogen. Reaction with primary amines typically requires heating to 80–100°C in solvents like DMSO or NMP.

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